

Localization of Hemokinin-1 in Mouse Tissues: An In-depth Technical Guide

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Compound of Interest

Compound Name: Hemokinin 1 (mouse)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the localization of Hemokinin-1 (Hk-1) in various mouse tissues. It is designed to be a valuable resource for researchers, scientists, and professionals involved in drug development who are interested in the physiological and pathological roles of this tachykinin peptide. This document summarizes the current understanding of Hk-1 distribution, presents available quantitative data, details the experimental methodologies for its detection, and visualizes its key signaling pathway.

Introduction to Hemokinin-1

Hemokinin-1 is a member of the tachykinin peptide family, which also includes Substance P (SP) and Neurokinin A (NKA).[1] In mice, Hk-1 is encoded by the Tac4 gene.[2] While sharing structural similarities with other tachykinins and binding with high affinity to the Neurokinin-1 receptor (NK1R), Hk-1 exhibits a distinct expression pattern and physiological functions.[1] Initially discovered in hematopoietic cells, its name reflects its significant presence and role within the immune system.[1] Subsequent research has revealed a widespread distribution of Hk-1 throughout the body, implicating it in a variety of processes including inflammation, pain modulation, and immune regulation.[1]

Data Presentation: Quantitative Expression of Tac4 mRNA in Mouse Tissues

Quantitative data on the expression of Hemokinin-1 at the protein level across a wide range of mouse tissues is limited in the publicly available literature. However, several studies have quantified the mRNA expression of the Tac4 gene, which encodes for Hk-1. The following tables summarize the available quantitative and semi-quantitative data on Tac4 mRNA expression in various mouse tissues. It is important to note that direct comparisons between different studies may be challenging due to variations in experimental protocols and quantification methods.

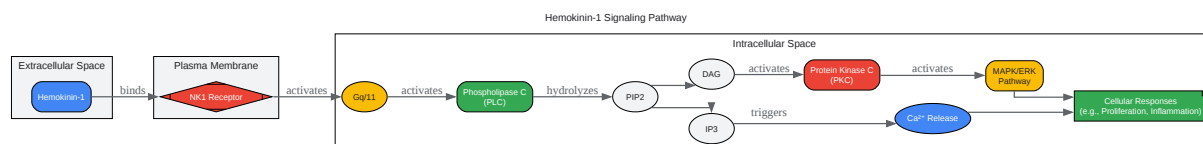
Tissue/Cell Type	Method	Relative Expression Level	Reference
Immune System			
B-Lymphocyte Cell Lines (70Z/3.12, ABE-8.1/2, RAW8.1)	RT-PCR	Expressed	[3]
CD11b+ Macrophages	RT-PCR	Expressed	[2]
CD11c+ Dendritic Cells	RT-PCR	Expressed	[2]
Microglial Cell Line (EOC 13.31)	RT-PCR	Expressed	[2]
Reproductive System			
Uterus (non-pregnant)	RT-qPCR	Baseline expression, regulated by ovarian steroids	[4]
Uterus (pregnant)	RT-qPCR	Expression varies with gestational stage	[4]
Ovaries	RT-PCR	Expressed	[2]
Oocytes	RT-PCR	Expressed	[2]
Nervous System			
Dorsal Root Ganglia	RT-qPCR	Stable expression	[5]
Spinal Cord (dorsal)	RT-qPCR	Not detectable	[5]
Other Tissues			
Adrenal Gland	-	Expressed	[2]
Gut	-	Expressed	[2]
Integumental System (Skin)	-	Expressed	[2]

Lung	-	Expressed	[6]
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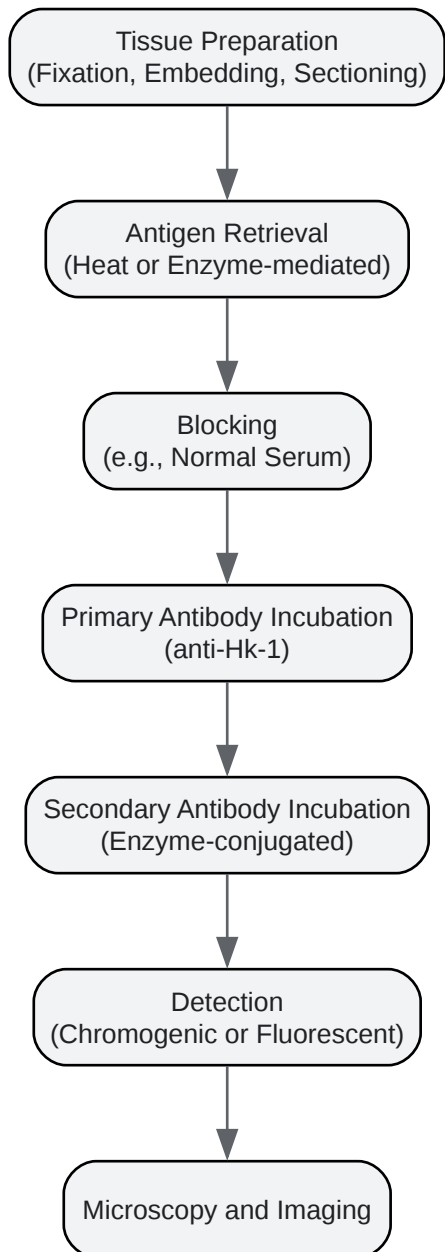
Note: The table provides a summary of reported expression. The term "Expressed" indicates that the presence of Tac4 mRNA was detected, but specific quantitative values were not provided in a comparative context in the cited source.

Hemokinin-1 Signaling Pathway

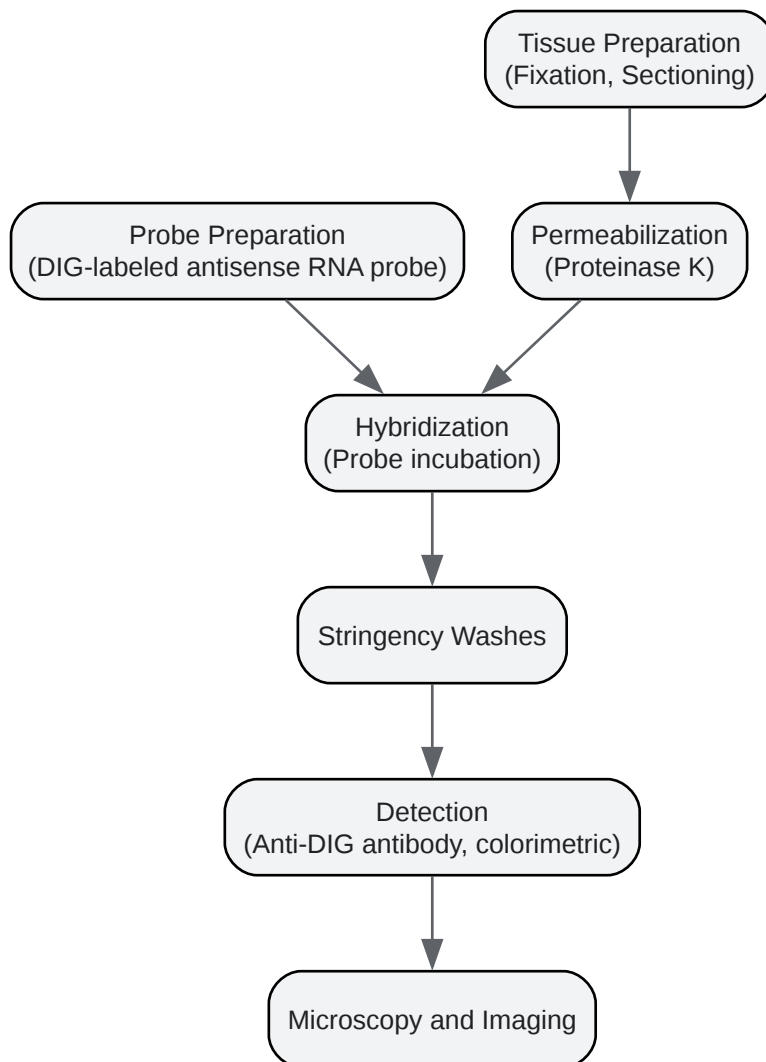
Hemokinin-1 primarily exerts its biological effects through the activation of the Neurokinin-1 Receptor (NK1R), a G-protein coupled receptor (GPCR). Upon binding of Hk-1, the NK1R undergoes a conformational change, leading to the activation of intracellular signaling cascades. The primary pathway involves the activation of Gq/11 proteins, which in turn stimulates Phospholipase C (PLC). PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates Protein Kinase C (PKC). These events lead to the activation of downstream pathways, including the MAPK/ERK pathway, which ultimately modulates cellular processes such as proliferation, inflammation, and neurotransmission.[7][8]

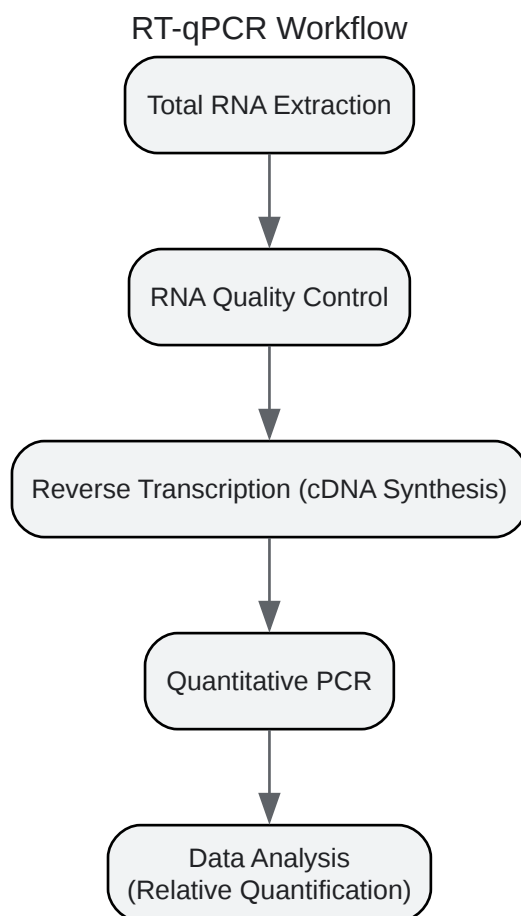


Immunohistochemistry Workflow



In Situ Hybridization Workflow





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